

Solubility Profile of Ac-Leu-Gly-OH: A Physicochemical & Practical Guide

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Compound of Interest

Compound Name: Ac-Leu-Gly-OH

Cat. No.: B12099257

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Executive Summary

This technical guide provides a comprehensive analysis of the solubility characteristics of N-Acetyl-L-Leucyl-Glycine (**Ac-Leu-Gly-OH**). Unlike standard zwitterionic peptides, **Ac-Leu-Gly-OH** possesses a blocked N-terminus, rendering it a mono-acidic molecule with distinct solubility behaviors. This guide synthesizes thermodynamic principles with practical laboratory protocols to assist researchers in formulation, enzymatic assays (e.g., Peptidyl-glycine alpha-amidating monooxygenase [PAM] substrates), and drug development.

Key Takeaway: **Ac-Leu-Gly-OH** exhibits pH-dependent solubility in aqueous systems (driven by C-terminal ionization) and high solubility in polar aprotic solvents (DMSO, DMF) due to the disruption of inter-molecular hydrogen bonding.

Physicochemical Profile

To predict and manipulate solubility, one must first understand the molecular architecture. **Ac-Leu-Gly-OH** is amphiphilic, featuring a hydrophobic cap and side chain balanced by a polar backbone and an ionizable tail.

Structural Determinants

- **N-Acetyl Group (Cap):** Eliminates the basicity of the N-terminus. This prevents the formation of a zwitterionic lattice (which typically has high crystal lattice energy and high melting points), thereby enhancing solubility in organic solvents compared to the free amine form (H-Leu-Gly-OH).
- **Leucine Side Chain:** Isobutyl group adds hydrophobicity, limiting solubility in pure water at low pH but enhancing interaction with organic modifiers.
- **Glycine Residue:** Provides conformational flexibility and backbone polarity.
- **C-Terminal Carboxyl:** The sole ionizable group (pKa ~3.35).

Key Parameters

Parameter	Value / Description	Source/Inference
CAS Number	4033-42-5	[1]
Molecular Weight	230.26 g/mol	[1]
Molecular Formula	C ₁₀ H ₁₈ N ₂ O ₄	[1]
Melting Point	193–194 °C	[1]
pKa (Predicted)	3.35 ± 0.10 (Carboxyl)	[1]
LogP (Estimated)	~0.2 to 0.5	Based on fragment contribution
Physical State	White crystalline powder	[1]

Solubility in Aqueous Systems[1][2][3][4]

The solubility of **Ac-Leu-Gly-OH** in water is strictly governed by the Henderson-Hasselbalch equation. Because the N-terminus is acetylated, the molecule does not carry a positive charge at physiological pH.

pH Dependence

- **pH < 3.0 (Protonated Form):** The molecule exists as a neutral carboxylic acid (R-COOH). Solubility is limited by the hydrophobic Leucine side chain and the Acetyl group. Precipitation

is most likely in this range.

- pH > 4.5 (Deprotonated Form): The carboxyl group ionizes (R-COO^-). The solvation energy of the anion drastically increases solubility.

Critical Protocol Note: Do not attempt to dissolve high concentrations in unbuffered water or acidic buffers (e.g., 0.1% TFA) without verifying the final pH. The peptide itself is acidic; dissolving it will lower the pH, potentially driving it back towards its insoluble protonated state.

Ionic Strength (Salting-In/Out)

At moderate ionic strength (100–150 mM NaCl), solubility is generally maintained due to charge shielding of the carboxylate. However, excessive salt (>1 M) may trigger "salting-out" due to the hydrophobic effect on the Leucine residue.

Solubility in Organic Solvents[3][4][5][6]

The absence of the zwitterionic charge pair makes **Ac-Leu-Gly-OH** significantly more soluble in organic solvents than its unacetylated counterparts.

Polar Aprotic Solvents (DMSO, DMF)

- Solubility: High (> 50 mg/mL).
- Mechanism: DMSO and DMF are strong hydrogen bond acceptors. They effectively solvate the peptide backbone amides and disrupt the crystal lattice.
- Application: Ideal for preparing concentrated stock solutions (10–100 mM) for subsequent dilution into aqueous buffers.

Alcohols (Methanol, Ethanol, TFE)

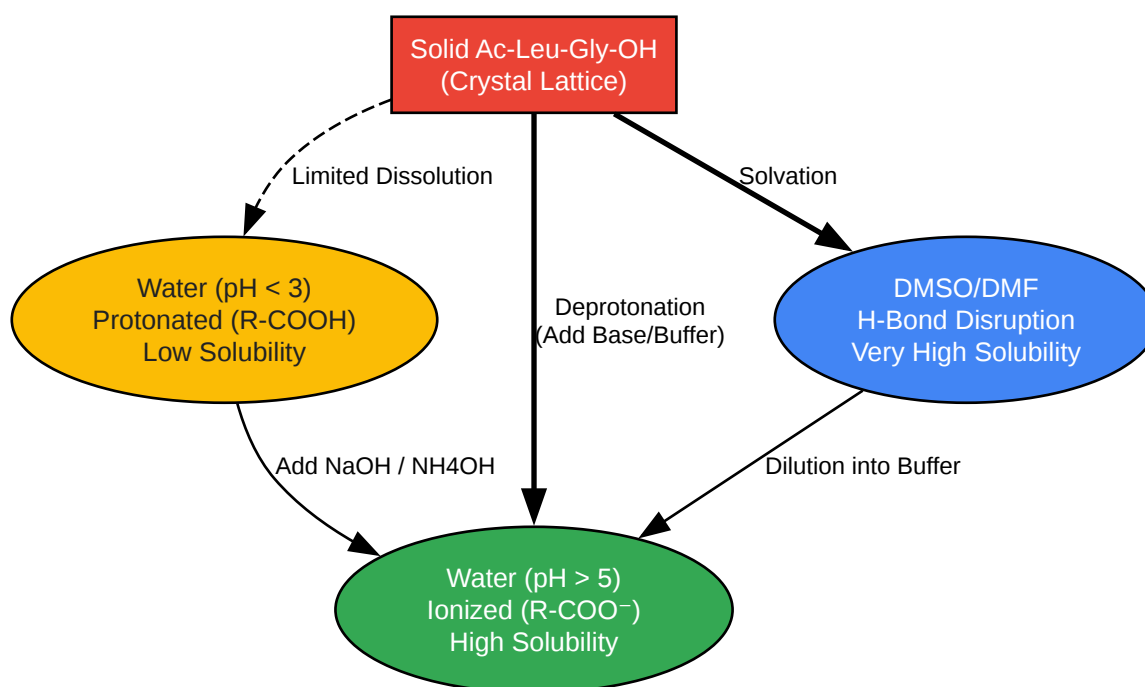
- Solubility: Moderate to High.
- Mechanism: The acetyl group and leucine side chain interact favorably with the alkyl chains of the alcohol, while the hydroxyl group solvates the peptide backbone.
- TFE (Trifluoroethanol): Often used to induce secondary structure, TFE will readily dissolve **Ac-Leu-Gly-OH**.

Non-Polar Solvents (Hexane, Chloroform)

- Solubility: Low/Negligible.
- Reasoning: Despite the acetyl/leucine hydrophobicity, the polar amide backbone and the carboxylic acid group (even if protonated) are too polar to be solvated by hexane.

Visualizing the Solubility Landscape

The following diagram illustrates the thermodynamic equilibrium and decision-making process for solubilization.



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Figure 1: Solubility equilibrium states. The transition from solid to soluble is most efficient via ionization (pH adjustment) or polar aprotic solvation.

Experimental Protocols

Standard Dissolution Workflow (Stock Preparation)

This protocol ensures complete solubilization and stability for analytical or biological assays.

- Calculate Requirements: Determine the target concentration (typically 10–50 mM for stocks).
- Solvent Selection:
 - Preferred: 100% DMSO (anhydrous).
 - Alternative (Aqueous): 50 mM Ammonium Bicarbonate (pH ~7.8).
- Weighing: Weigh **Ac-Leu-Gly-OH** into a glass vial (avoid static).
- Addition: Add the calculated volume of solvent.
- Agitation: Vortex for 30 seconds. If particulates remain, sonicate in a water bath for 2–5 minutes at ambient temperature.
- Inspection: Solution must be optically clear.
- Dilution: Dilute the stock 100x–1000x into the assay buffer.

Solubility Determination (Shake-Flask Method)

To rigorously determine the solubility limit in a specific solvent:

- Saturation: Add excess solid **Ac-Leu-Gly-OH** to the solvent in a sealed vial.
- Equilibration: Shake at constant temperature (e.g., 25°C) for 24 hours.
- Separation: Centrifuge at 10,000 x g for 10 minutes or filter through a 0.22 µm PVDF filter.
- Quantification: Analyze the supernatant via HPLC.
 - Column: C18 Reverse Phase (e.g., 150 x 4.6 mm, 5 µm).
 - Mobile Phase: A: 0.1% TFA in Water; B: 0.1% TFA in Acetonitrile (Gradient 5-95% B).
 - Detection: UV at 210 nm (Amide bond) or 220 nm.

Applications & Implications

- Enzymatic Assays: **Ac-Leu-Gly-OH** is often used as a minimal substrate to study proteases or amidating enzymes. The acetyl group mimics the peptide chain continuity found in native protein substrates.
- Formulation: For drug delivery studies, the pH-dependent solubility allows for potential enteric targeting (insoluble in stomach acid, soluble in intestinal fluid).

References

- Avdeef, A. (2012). Absorption and Drug Development: Solubility, Permeability, and Charge State. Wiley-Interscience.
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